

# Commercial Suppliers of Eplerenone-d3 for Research: A Technical Guide

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## Compound of Interest

Compound Name: Eplerenone-d3

Cat. No.: B10820252

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of commercial suppliers of **Eplerenone-d3**, a critical reagent for research and development. **Eplerenone-d3**, a deuterium-labeled analog of the selective aldosterone antagonist Eplerenone, serves as an indispensable internal standard for quantitative bioanalytical assays, particularly in pharmacokinetic and metabolic studies. Its use significantly enhances the accuracy and precision of mass spectrometry-based methods by correcting for variability in sample preparation and instrument response.

## Overview of Commercial Suppliers

A number of reputable suppliers offer **Eplerenone-d3** for research purposes. The following tables summarize key quantitative data from various suppliers to facilitate comparison and selection based on specific research needs.

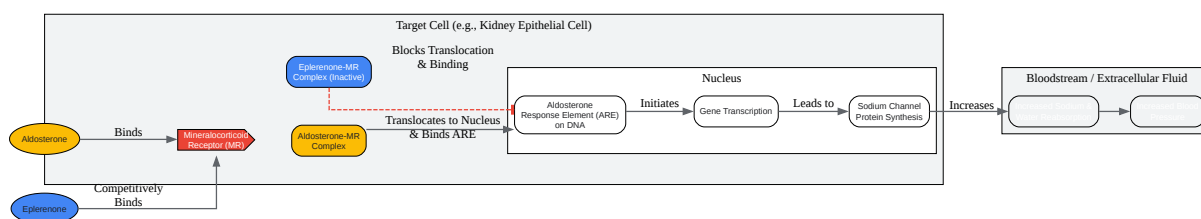
Supplier	Catalog Number	Purity	Isotopic Enrichment	Pack Sizes	Additional Notes
ESS Chem Co.	ESS0256	99.5% by HPLC	99% atom D	10 mg, 25 mg, 50 mg, 100 mg	Provides Certificate of Analysis and SDS.
Santa Cruz Biotechnology, Inc.	sc-219502	-	-	-	For Research Use Only.
LGC Standards	TRC-E588777	>95% (HPLC)	-	1 mg, 2.5 mg, 10 mg	Stable Isotope Labelled Analytical Standard.
VIVAN Life Sciences	VLDL-01834	-	-	-	Stable Isotope Labeled Compound.
Veeprho	DVE00641	-	-	-	Utilized as an internal standard in analytical and pharmacokinetic research. <a href="#">[1]</a>
Acanthus Research Inc.	EPL-16-001	-	-	25 mg	Drug Substance Stable Isotope Labeled Reference Standard. <a href="#">[2]</a>
Simson Pharma	-	-	-	-	Accompanied by Certificate

Limited					of Analysis.
Cayman Chemical	31610	-	≥99% deuterated forms (d1-d3)	2.5 mg	Intended for use as an internal standard for the quantification of eplerenone by GC- or LC-MS.
Pharmaffiliates	PA STI 037400	-	-	-	Selective aldosterone receptor antagonist.[3]
Sigma-Aldrich	PHR2534	-	-	250 mg	Pharmaceutical Secondary Standard; Certified Reference Material.

Note: "-" indicates data not readily available on the supplier's public-facing materials. Researchers are encouraged to contact the suppliers directly for the most current and detailed specifications.

## Eplerenone's Mechanism of Action: The Mineralocorticoid Receptor Pathway

Eplerenone exerts its therapeutic effects by acting as a selective antagonist of the mineralocorticoid receptor (MR).[4][5][6] Aldosterone, a mineralocorticoid hormone, plays a key role in regulating blood pressure and electrolyte balance.[4][5] When aldosterone binds to the MR in epithelial tissues like the kidney, it promotes sodium and water reabsorption, leading to an increase in blood volume and pressure.[4][5][6] Eplerenone competitively blocks this binding, thereby inhibiting these effects.[4][5][6]



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Eplerenone's antagonistic action on the Mineralocorticoid Receptor pathway.

## Experimental Protocol: Quantification of Eplerenone in Human Plasma using Eplerenone-d3 by LC-MS/MS

The following is a representative, detailed protocol for the quantification of Eplerenone in human plasma samples using **Eplerenone-d3** as an internal standard (IS). This method is based on principles outlined in various validated bioanalytical studies.<sup>[1][7]</sup>

### Materials and Reagents

- Eplerenone reference standard
- **Eplerenone-d3** internal standard
- HPLC-grade methanol, acetonitrile, and water
- Ammonium acetate

- Human plasma (with K2-EDTA as anticoagulant)
- Solid-phase extraction (SPE) cartridges (e.g., C18)

## Preparation of Solutions

- Stock Solutions (1 mg/mL): Separately dissolve accurately weighed amounts of Eplerenone and **Eplerenone-d3** in methanol to achieve a final concentration of 1 mg/mL.
- Working Standard Solutions: Prepare a series of Eplerenone working standard solutions by serial dilution of the stock solution with a suitable solvent (e.g., 50:50 methanol:water) to create calibration standards.
- Internal Standard Working Solution: Dilute the **Eplerenone-d3** stock solution to an appropriate concentration for spiking into plasma samples.

## Sample Preparation (Solid-Phase Extraction)

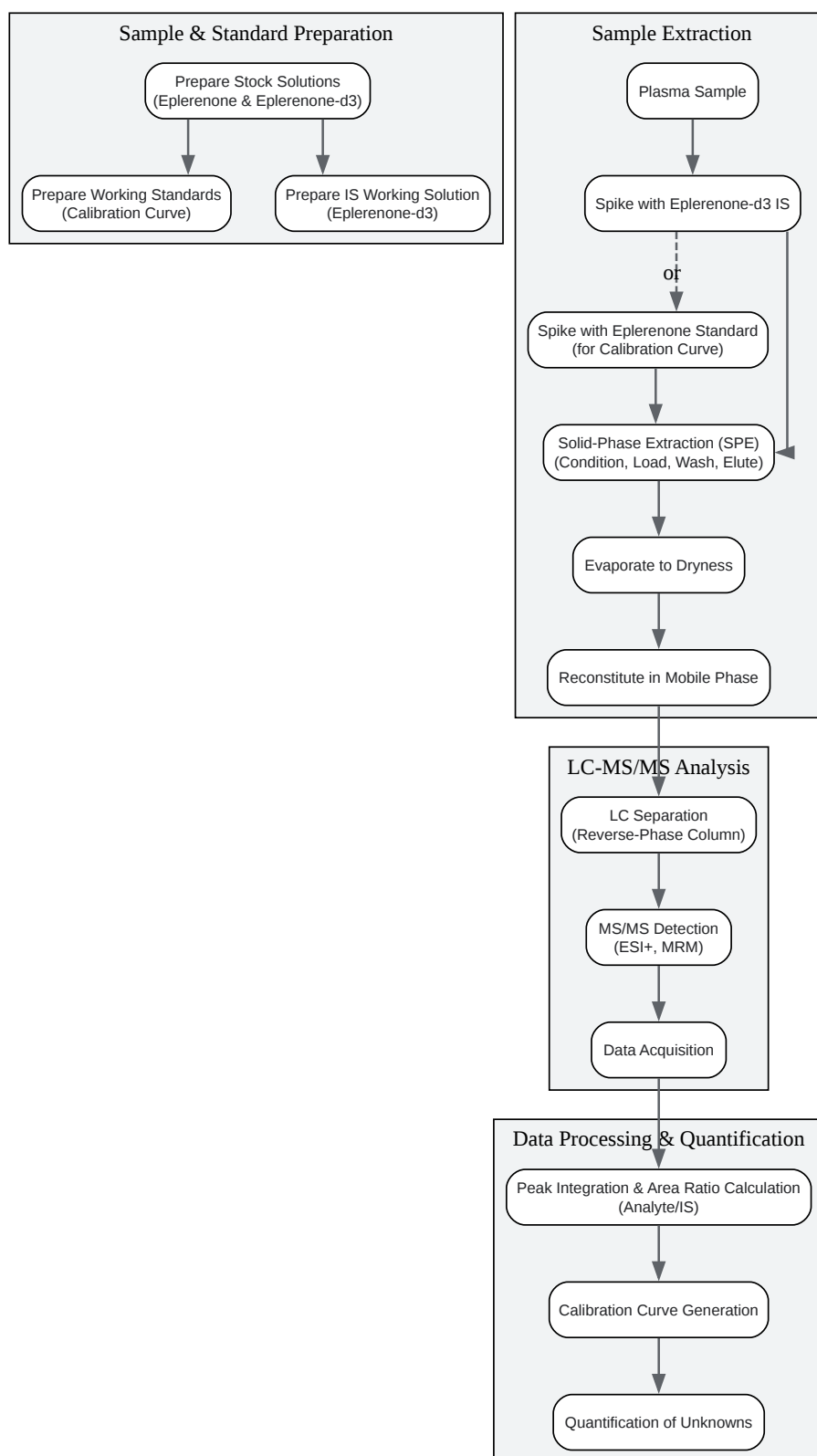
- Spiking: To 200 µL of human plasma in a polypropylene tube, add a specified volume of the **Eplerenone-d3** internal standard working solution. For calibration curve samples, add the corresponding Eplerenone working standard solution. For unknown samples, add an equivalent volume of the dilution solvent.
- Conditioning of SPE Cartridge: Condition a C18 SPE cartridge by passing methanol followed by water.
- Loading: Load the plasma sample onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with water to remove interfering substances.
- Elution: Elute the analyte and internal standard with methanol or another suitable organic solvent.
- Evaporation: Evaporate the eluate to dryness under a gentle stream of nitrogen at approximately 40°C.
- Reconstitution: Reconstitute the dried residue in a specific volume of the mobile phase.

## LC-MS/MS Conditions

- Liquid Chromatography (LC) System: A high-performance liquid chromatography system capable of gradient elution.
  - Column: A reverse-phase column, such as a Zorbax XDB-C8 (2.1 x 50 mm, 5  $\mu$ m).<sup>[1]</sup>
  - Mobile Phase: A gradient or isocratic mixture of acetonitrile and water containing a modifier like ammonium acetate (e.g., 10 mM, pH 7.4). A common mobile phase composition is acetonitrile:water (40:60, v/v) with 10 mM ammonium acetate.<sup>[1]</sup>
  - Flow Rate: A typical flow rate is 0.3 mL/min.<sup>[1]</sup>
  - Injection Volume: 10-20  $\mu$ L.
- Mass Spectrometry (MS) System: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
  - Ionization Mode: Positive electrospray ionization (ESI+).
  - Detection: Multiple Reaction Monitoring (MRM).
    - MRM Transitions:
      - Eplerenone: m/z 415  $\rightarrow$  163<sup>[1]</sup>
      - **Eplerenone-d3**: m/z 418  $\rightarrow$  163 (or other appropriate product ion)

## Data Analysis

- Construct a calibration curve by plotting the peak area ratio of Eplerenone to **Eplerenone-d3** against the nominal concentration of the calibration standards.
- Perform a linear regression analysis of the calibration curve.
- Determine the concentration of Eplerenone in the unknown samples by interpolating their peak area ratios from the calibration curve.



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A typical experimental workflow for Eplerenone quantification.

## Conclusion

This guide provides essential technical information for researchers utilizing **Eplerenone-d3**. The selection of a suitable commercial supplier should be based on a thorough evaluation of the product's specifications and the supplier's quality documentation. The provided experimental protocol offers a robust starting point for the development and validation of bioanalytical methods for Eplerenone, with **Eplerenone-d3** serving as a reliable internal standard to ensure data quality and integrity in research and drug development settings.

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Address: 3281 E Guasti Rd

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